

3-(Dimethylamino)propanenitrile chemical structure and synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Dimethylamino)propanenitrile

Cat. No.: B047339

[Get Quote](#)

An In-depth Technical Guide to **3-(Dimethylamino)propanenitrile**: Chemical Structure and Synthesis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **3-(Dimethylamino)propanenitrile**, a versatile intermediate in organic synthesis.

Chemical Structure and Identification

3-(Dimethylamino)propanenitrile, also known as DMAPN, is an aliphatic nitrile containing a tertiary amine.^[1] Its bifunctional nature makes it a valuable building block in the synthesis of a variety of compounds.^[2]

Identifier	Value
IUPAC Name	3-(dimethylamino)propanenitrile[3]
CAS Number	1738-25-6[2]
Molecular Formula	C ₅ H ₁₀ N ₂ [4]
Molecular Weight	98.15 g/mol [3]
SMILES	CN(C)CCC#N[3]
InChI Key	MTPJEFOSTIKRSS-UHFFFAOYSA-N[3]

Physicochemical Properties

3-(Dimethylamino)propanenitrile is a colorless to yellow liquid under standard conditions.[1]
[5] Key physical and chemical properties are summarized in the table below.

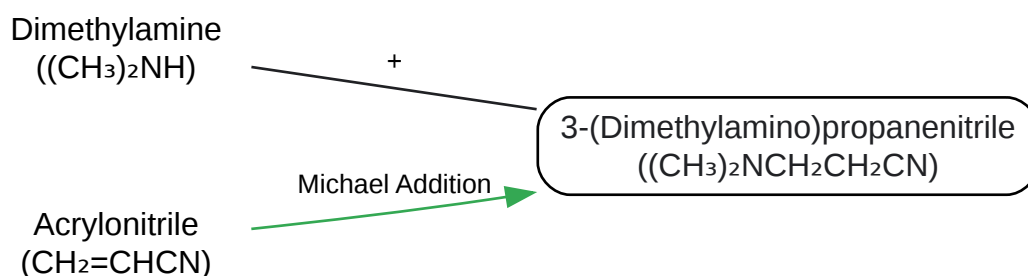
Property	Value
Appearance	Colorless to yellow liquid[1][5]
Melting Point	-43 °C to -44.3 °C[1][5]
Boiling Point	171-174 °C at 750-760 mmHg[1][5]
Density	0.870 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.426
Flash Point	62 °C (143.6 °F)[5]
Solubility	Soluble in water, ethanol, and acetone.[6] Miscible with alcohol, ether, and benzene.[1]
Vapor Pressure	13 hPa at 57 °C[5]

Synthesis of 3-(Dimethylamino)propanenitrile

The primary and most common method for the synthesis of **3-(Dimethylamino)propanenitrile** is the Michael addition of dimethylamine to acrylonitrile.[1][7] This reaction is highly efficient

and can be adapted for both laboratory-scale and industrial production.

General Reaction Scheme



[Click to download full resolution via product page](#)

Caption: Synthesis of **3-(Dimethylamino)propanenitrile** via Michael Addition.

Experimental Protocols

Method 1: Laboratory Scale Synthesis

This protocol is a generalized procedure based on common laboratory practices for this type of reaction.

- Reactants:
 - Dimethylamine (solution, e.g., 40% in water)
 - Acrylonitrile
- Procedure:
 - Acrylonitrile is added to a solution of dimethylamine, typically under ice-cooling to control the initial exothermic reaction.[2]
 - After the initial addition, the reaction mixture is heated to ensure the completion of the reaction.[2]
 - The progress of the reaction can be monitored by techniques such as TLC or GC.

- Upon completion, the product is isolated and purified by fractional distillation, collecting the fraction at 171-173 °C.[2]

Method 2: Industrial Scale Synthesis (Continuous Process)

A continuous process is often employed for large-scale production, which can offer higher throughput and consistency.

- Reactor: Bubble column reactor.[8]
- Reactant Feed: Acrylonitrile and dimethylamine are fed in a counter-current manner into the reactor.[8]
- Reaction Conditions:
 - Temperature: 25 to 80 °C, with a preferred range of 40 to 60 °C.[8]
 - Mole Ratio: A slight excess of dimethylamine to acrylonitrile is used, typically in a mole ratio of 1:1 to 1.5:1.[8]
 - Residence Time: The residence time of the reactants in the reactor is typically between 20 to 120 minutes.
- Product Isolation: The reaction product, which is nearly pure **3-(Dimethylamino)propanenitrile**, is continuously withdrawn from the reactor and may not require further extensive purification.[8]

Spectroscopic Data

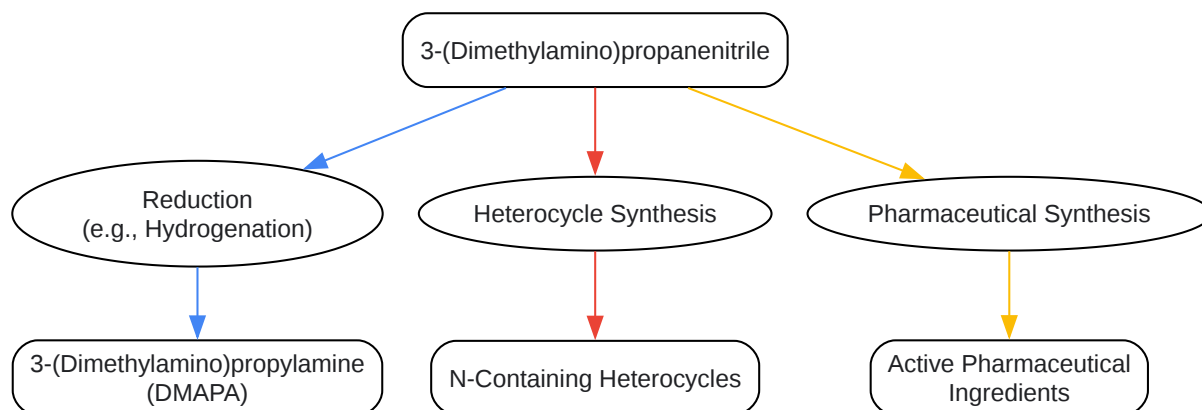
Spectroscopic data is crucial for the identification and characterization of **3-(Dimethylamino)propanenitrile**.

Spectroscopy	Key Features
¹ H NMR	(CDCl ₃) δ: 2.29 (s, 6H, N(CH ₃) ₂), 2.49 (t, 2H, CH ₂ CN), 2.62 (t, 2H, NCH ₂)[9]
IR	The IR spectrum shows characteristic peaks for the C≡N stretch of the nitrile group and C-N stretching of the tertiary amine.
Mass Spectrometry	The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound.

Applications in Synthesis

3-(Dimethylamino)propanenitrile is a versatile intermediate due to its two reactive functional groups.[2]

- **Reduction to Diamines:** The nitrile group can be reduced to a primary amine, yielding 3-(Dimethylamino)propylamine (DMAPA), an important industrial chemical.[2][10]
- **Precursor to Heterocycles:** It serves as a key building block in the synthesis of various nitrogen-containing heterocyclic compounds.[2]
- **Pharmaceutical Intermediates:** The dimethylaminoethyl moiety is a critical structural feature in certain pharmacologically active compounds, including some antidepressants and local anesthetics.[2]



[Click to download full resolution via product page](#)

Caption: Key Synthetic Applications of **3-(Dimethylamino)propanenitrile**.

Safety Information

3-(Dimethylamino)propanenitrile is harmful if swallowed or in contact with skin.[5] It is also a combustible liquid.[5] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.[5] Work should be conducted in a well-ventilated area.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(dimethylamino)propanenitrile [chembk.com]
- 2. 3-(Dimethylamino)propanenitrile | High-Purity Reagent [benchchem.com]
- 3. Dimethylaminopropionitrile | C₅H₁₀N₂ | CID 15615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Propanenitrile, 3-(dimethylamino)- [webbook.nist.gov]

- 5. fishersci.com [fishersci.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Buy 3-(Dimethylamino)propanenitrile | 1738-25-6 [smolecule.com]
- 8. CA1092156A - PROCESS FOR THE MANUFACTURE OF .beta.-(DIMETHYL-AMINO)-PROPIONITRILE - Google Patents [patents.google.com]
- 9. Dimethylaminopropionitrile(1738-25-6) 1H NMR [m.chemicalbook.com]
- 10. 3-Dimethylaminopropylamine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-(Dimethylamino)propanenitrile chemical structure and synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047339#3-dimethylamino-propanenitrile-chemical-structure-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com